

In-depth Technical Guide on the Physical Properties of (2-Hexylphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Hexylphenyl)methanol

Cat. No.: B15365647

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To our valued researchers, scientists, and drug development professionals,

Following a comprehensive search of available scientific literature and chemical databases, it has been determined that specific, experimentally validated physical property data for **(2-Hexylphenyl)methanol** is not readily available in the public domain. The information necessary to compile a detailed technical guide, including quantitative data on properties such as boiling point, melting point, density, and solubility, remains uncharacterized in published resources.

While direct data for **(2-Hexylphenyl)methanol** is unavailable, we are providing information on a structurally related compound, (2-Ethylphenyl)methanol, to offer a potential, albeit limited, point of reference. It is crucial to emphasize that the properties of (2-Ethylphenyl)methanol are not a direct substitute for the properties of **(2-Hexylphenyl)methanol** and should be used with caution for any theoretical or practical purposes. The difference in the alkyl chain length (ethyl vs. hexyl) will significantly influence the physical properties.

Physical Properties of a Structurally Related Compound: (2-Ethylphenyl)methanol

For illustrative purposes, the following table summarizes the computed physical properties for (2-Ethylphenyl)methanol.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	[1]
IUPAC Name	(2-ethylphenyl)methanol	[1]

Note: These are computed properties and have not been experimentally verified.

Experimental Protocols

The absence of published experimental data for **(2-Hexylphenyl)methanol** means that there are no specific, validated protocols for the determination of its physical properties to report. General methodologies for determining key physical properties of liquid compounds are well-established in the field of chemistry. These would typically include:

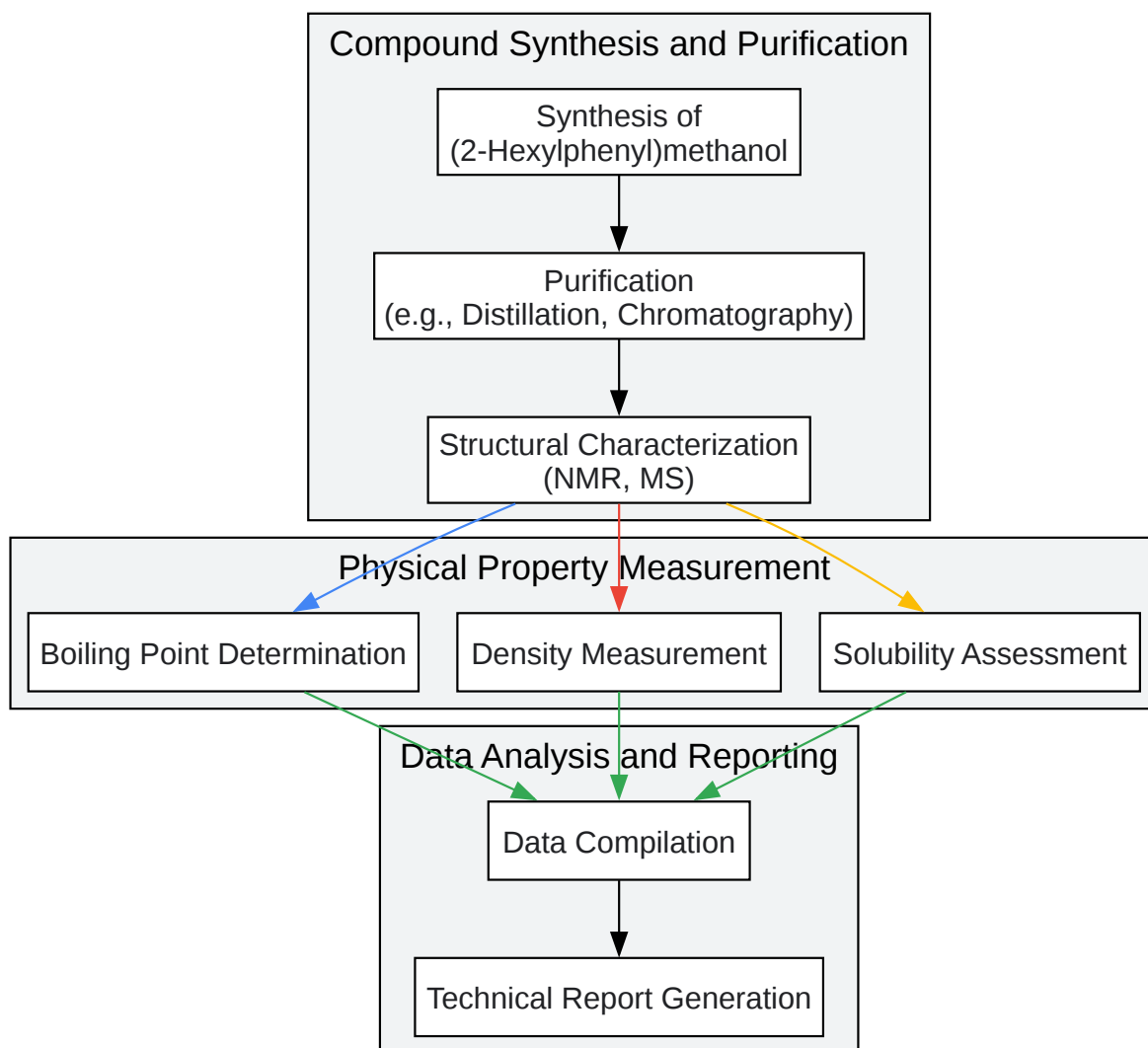
- **Boiling Point:** Determined by distillation at atmospheric or reduced pressure, observing the temperature at which the liquid and vapor phases are in equilibrium.
- **Melting Point:** For solids, this would be determined using a melting point apparatus. As **(2-Hexylphenyl)methanol** is expected to be a liquid at room temperature, its freezing point would be determined by controlled cooling.
- **Density:** Measured using a pycnometer or a digital density meter at a specified temperature.
- **Solubility:** Assessed by systematically attempting to dissolve the compound in a range of solvents and quantifying the concentration at saturation, often using techniques like UV-Vis spectroscopy or HPLC.

Signaling Pathways and Experimental Workflows

Our extensive search did not yield any information regarding signaling pathways or established experimental workflows that involve **(2-Hexylphenyl)methanol**. Consequently, the creation of diagrams for these processes as requested is not possible at this time.

To illustrate a logical relationship for a hypothetical experimental workflow for determining physical properties, a generalized diagram is provided below.

General Workflow for Physical Property Determination



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Caption: A generalized workflow for the synthesis, purification, and physical property determination of a chemical compound.

We regret that a more detailed and specific technical guide for **(2-Hexylphenyl)methanol** cannot be provided at this time due to the lack of available data. Further experimental

investigation would be required to characterize its physical properties.

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References

- 1. (2-Ethylphenyl)methanol | C₉H₁₂O | CID 5225083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide on the Physical Properties of (2-Hexylphenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15365647#2-hexylphenyl-methanol-physical-properties]

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